

Personal protective equipment for handling 3-Ethylbenzophenone

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Compound of Interest

Compound Name: 3-Ethylbenzophenone

Cat. No.: B196072

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Essential Safety and Handling Guide for 3-Ethylbenzophenone

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **3-Ethylbenzophenone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety Summary

3-Ethylbenzophenone is a chemical that requires careful handling due to its potential health and environmental effects. The primary documented hazards include acute oral toxicity and significant long-term risk to aquatic ecosystems.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1]
- Hazardous to the Aquatic Environment, Long-Term Hazard (Category 1): H410 - Very toxic to aquatic life with long lasting effects.[1]
- Primary Hazards: Identified as an irritant and an environmental hazard.[1]

Signal Word: Warning[1]

Chemical and Physical Properties

A summary of key quantitative data for **3-Ethylbenzophenone** is provided below for quick reference.

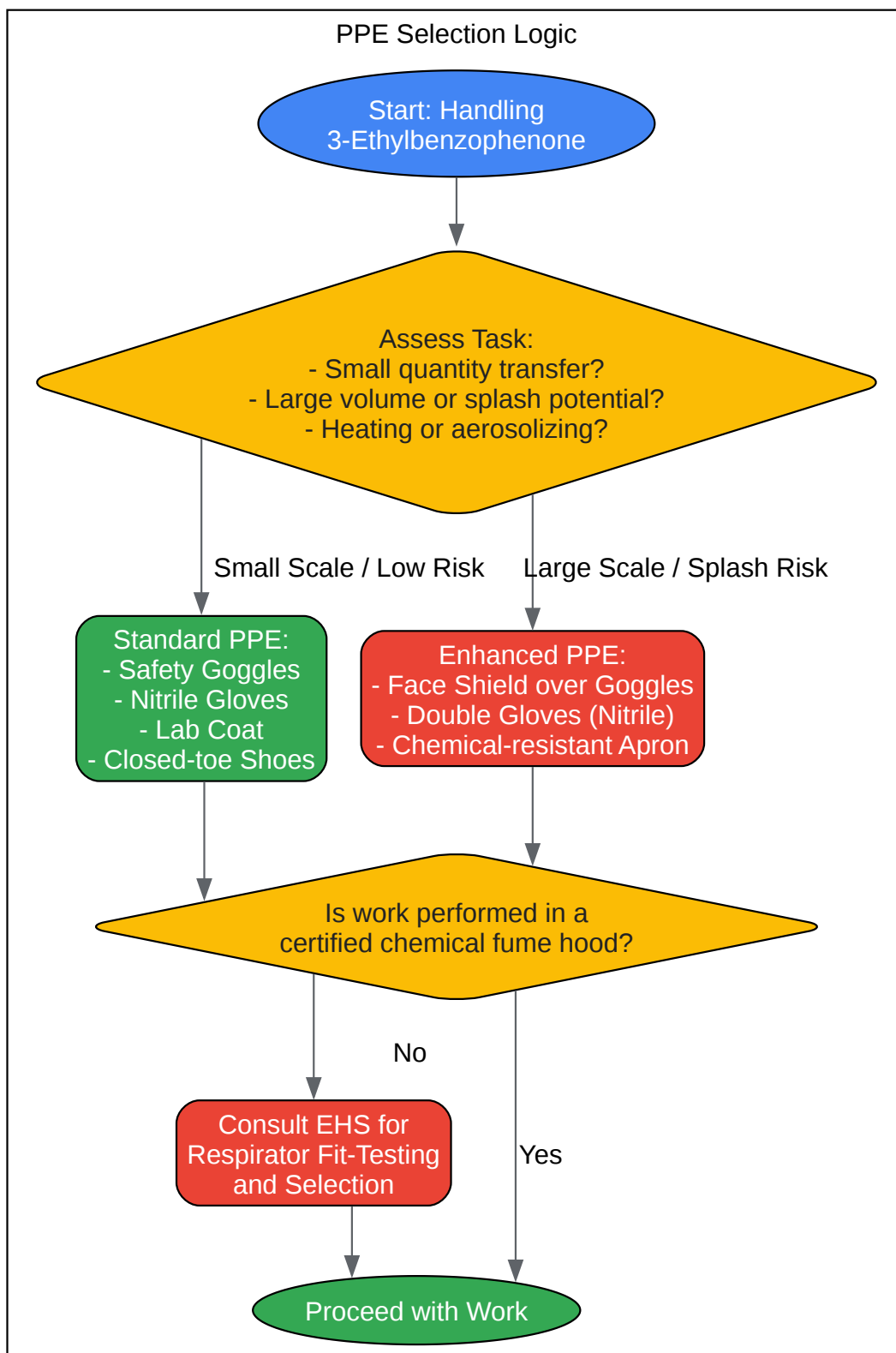
| Property | Value | Source |
|--|-----------------------------------|---|
| CAS Number | 66067-43-4 | [1] [2] |
| Molecular Formula | C ₁₅ H ₁₄ O | [3] |
| Molecular Weight | 210.27 g/mol | [1] [3] [4] |
| Appearance | Liquid | [3] |
| Purity | 95% (typical) | [3] |
| Octanol/Water Partition Coefficient (logP) | 3.480 (Calculated) | [4] |

Personal Protective Equipment (PPE)

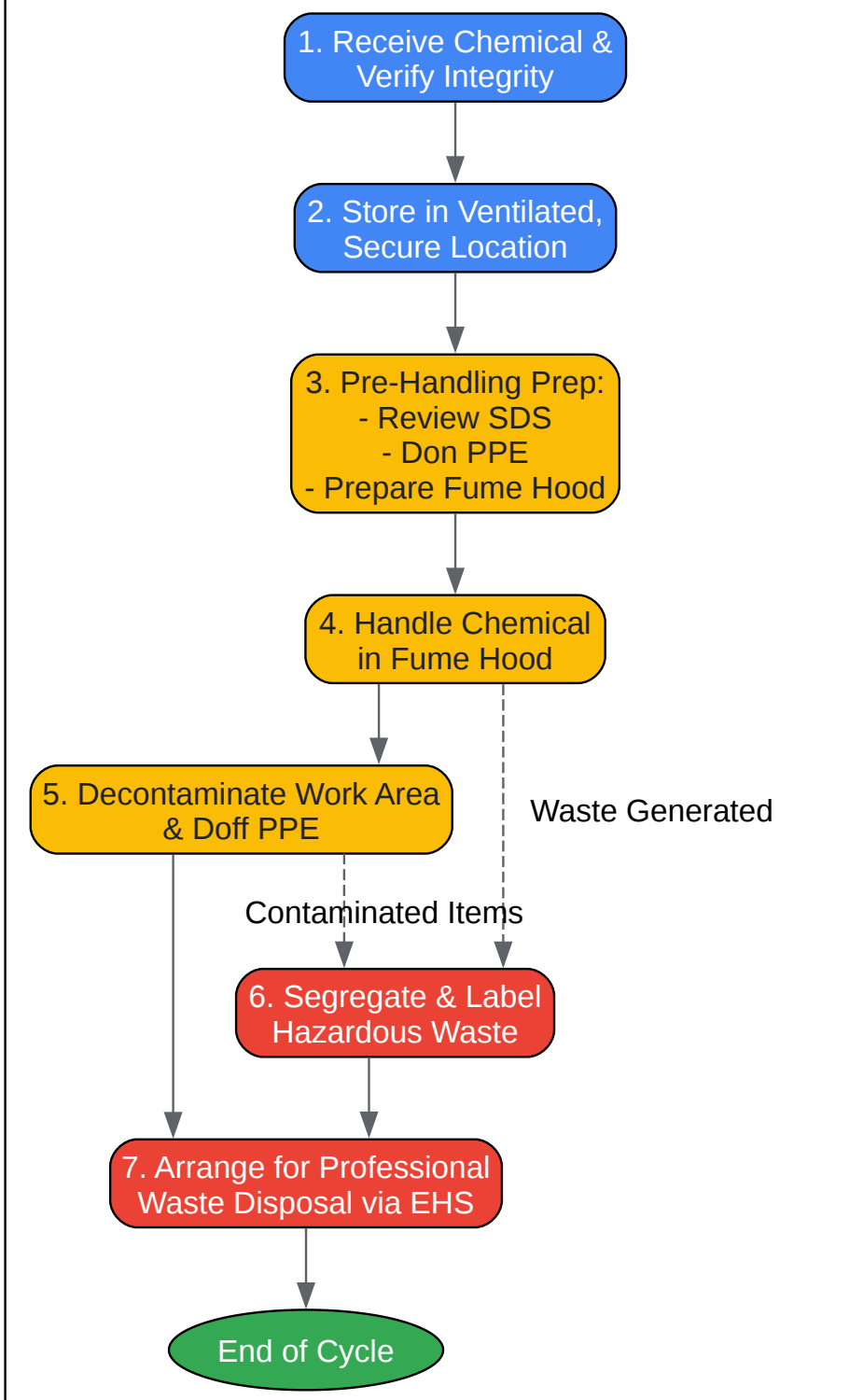
The selection of appropriate PPE is critical to minimize exposure. The following table outlines the minimum required PPE for handling **3-Ethylbenzophenone**.

| Body Part | Required PPE | Specification / Best Practice |
|-------------|--|--|
| Eyes/Face | Safety Goggles or Safety Glasses with side shields | Must meet ANSI Z87.1 standards. A face shield should be worn over goggles if there is a significant splash risk. [5] |
| Hands | Chemical-resistant gloves | Disposable nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and replace immediately upon contamination. [5] [6] |
| Body | Laboratory Coat | A fully buttoned lab coat should be worn. Ensure it is made of a suitable material like cotton. |
| Feet | Closed-toe shoes | Shoes must cover the entire foot; perforated shoes or sandals are not permitted. [5] [6] |
| Respiratory | Not generally required with adequate ventilation | All handling of 3-Ethylbenzophenone should occur inside a certified chemical fume hood to control vapor exposure. If engineering controls are insufficient or unavailable, a respirator may be required. [5] |

Below is a diagram illustrating the decision-making process for PPE selection based on the handling task.



Operational and Disposal Workflow for 3-Ethylbenzophenone

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References

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